

Personal protective equipment for handling 3-Oxotetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Oxotetrahydrofuran

Cat. No.: B156105

[Get Quote](#)

Essential Safety and Handling Guide for 3-Oxotetrahydrofuran

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Oxotetrahydrofuran** (CAS No. 22929-52-8), tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe use of this compound in a laboratory setting.

Chemical Properties and Hazards

3-Oxotetrahydrofuran is a colorless to pale yellow liquid.^[1] It is classified as a hazardous chemical and presents several risks. It is harmful if swallowed, causes skin irritation, and serious eye irritation.^[2] Additionally, it may cause respiratory irritation.^[2] The compound is also a flammable liquid and vapor.^[2]

Property	Value
Molecular Formula	C ₄ H ₆ O ₂
Molecular Weight	86.09 g/mol
Boiling Point	68°C / 60mmHg
Flash Point	56°C
Density	1.1124 g/cm ³

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **3-Oxotetrahydrofuran**. The following table summarizes the required personal protective equipment.

Body Part	PPE Component	Specification
Hands	Chemically resistant gloves	Disposable nitrile gloves provide good short-term protection. ^[3] Always inspect gloves for integrity before use and change them immediately if contact with the chemical occurs. For extended operations, consult the glove manufacturer's resistance guide for suitable alternatives.
Eyes	Safety glasses with side shields or chemical splash goggles	Eye protection must meet ANSI Z.87.1 standards. In situations with a higher risk of splashing, chemical splash goggles are required. ^[3]
Body	Laboratory coat	A standard, long-sleeved laboratory coat should be worn and kept buttoned to protect against skin contact. ^[4]
Respiratory	NIOSH/MSHA approved respirator	To be used in poorly ventilated areas or when there is a potential to exceed exposure limits. A risk assessment should be conducted to determine the appropriate type of respirator.

Operational Plan for Handling

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring safety.

1. Engineering Controls:

- Always handle **3-Oxotetrahydrofuran** in a well-ventilated area.
- A chemical fume hood is the preferred designated area for all weighing, mixing, and transferring operations.

2. Step-by-Step Handling Procedure:

- Preparation: Before starting, ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Dispensing: Carefully dispense the required amount of **3-Oxotetrahydrofuran**, keeping the container opening away from your face.
- During Use: Keep containers tightly closed when not in use. Avoid breathing vapors.
- Post-Handling: After use, thoroughly clean the work area. Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

Disposal Plan

Proper disposal of **3-Oxotetrahydrofuran** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

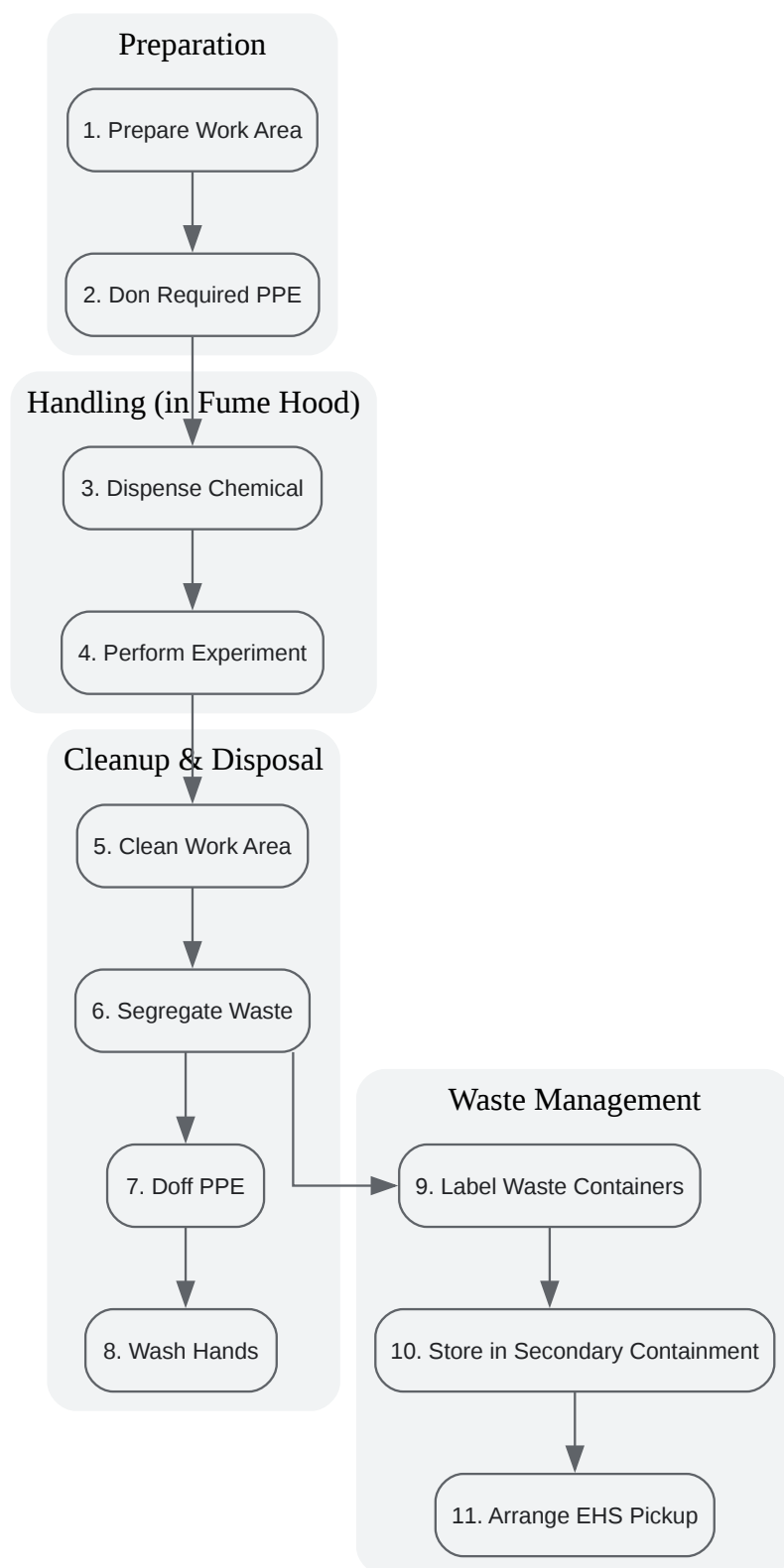
- Liquid Waste: Collect all unused **3-Oxotetrahydrofuran** and solutions containing it in a designated, labeled, and sealed hazardous waste container.
- Solid Waste: All disposables contaminated with **3-Oxotetrahydrofuran**, such as gloves, pipette tips, and paper towels, must be collected in a separate, clearly labeled solid hazardous waste container.

2. Step-by-Step Disposal Procedure:

- **Container Labeling:** Ensure all waste containers are clearly labeled with "Hazardous Waste," the full chemical name "**3-Oxotetrahydrofuran**," and the associated hazards (Flammable, Irritant).
- **Waste Collection:** Place the sealed waste containers in a designated secondary containment bin within a satellite accumulation area.
- **EHS Contact:** Follow your institution's specific procedures for hazardous waste pickup by the Environmental Health and Safety (EHS) department. Do not pour **3-Oxotetrahydrofuran** down the drain.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **3-Oxotetrahydrofuran**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **3-Oxotetrahydrofuran**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Oxotetrahydrofuran | C₄H₆O₂ | CID 529392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxotetrahydrofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156105#personal-protective-equipment-for-handling-3-oxotetrahydrofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com